

Technical Support Center: Optimizing Synthesis of 4-[(4-Hydrazinylphenyl)methyl]morpholine

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Compound of Interest

Compound Name:	4-[(4-Hydrazinylphenyl)methyl]morpholine
CAS No.:	100139-72-8
Cat. No.:	B13582210

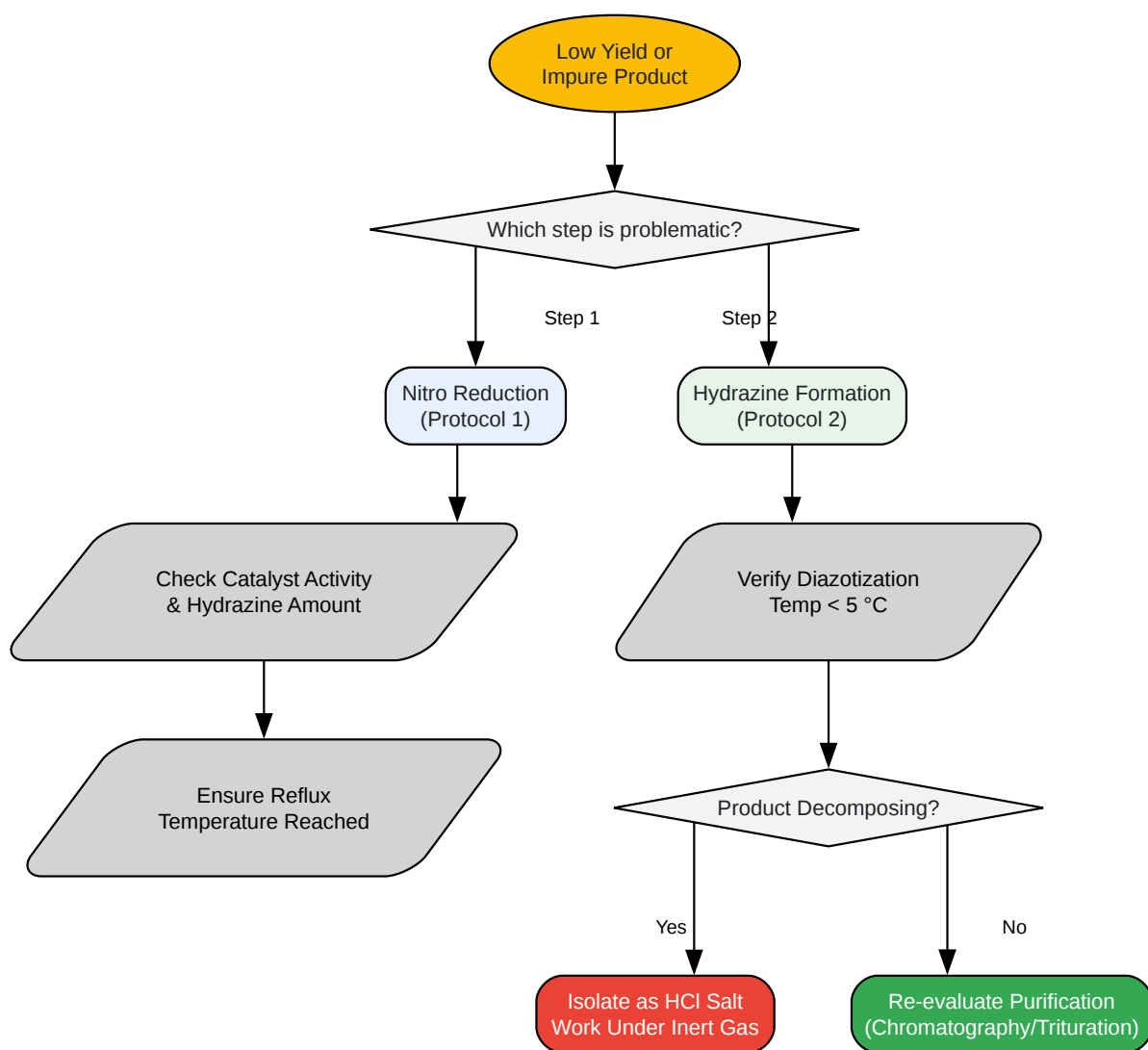
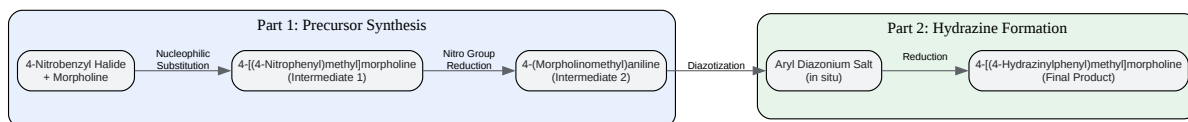
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Welcome to the technical support resource for the synthesis of **4-[(4-Hydrazinylphenyl)methyl]morpholine**. This guide is designed for researchers, medicinal chemists, and drug development professionals. It provides in-depth experimental protocols, troubleshooting advice, and answers to frequently asked questions to ensure a successful and optimized synthesis.

Overview of Synthetic Strategy

The most reliable and commonly employed strategy for synthesizing **4-[(4-Hydrazinylphenyl)methyl]morpholine** involves a multi-step sequence starting from a commercially available nitroaromatic compound. The core transformation is the creation of the aryl hydrazine moiety, which is typically accomplished by the reduction of a diazonium salt intermediate.

The overall workflow can be visualized as follows:



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